

Application Notes and Protocols: 4'-Ethyl-4-dimethylaminoazobenzene in Photochemical Studies

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Compound of Interest

Compound Name:	4'-Ethyl-4-dimethylaminoazobenzene
Cat. No.:	B11948742

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **4'-Ethyl-4-dimethylaminoazobenzene** in photochemical studies. This document includes details on its photochemical properties, experimental protocols for studying its photoisomerization, and potential applications in various research fields.

Introduction

4'-Ethyl-4-dimethylaminoazobenzene is a derivative of the well-known photoswitchable molecule azobenzene. Like other azobenzene compounds, it can undergo reversible isomerization between its trans and cis isomers upon irradiation with light of specific wavelengths. This property makes it a valuable tool in a variety of photochemical studies and for the development of light-controllable molecular systems. Its applications span from fundamental photochemical research to materials science and have potential in the development of photodynamic therapies and targeted drug delivery systems. Azo compounds like **4'-Ethyl-4-dimethylaminoazobenzene** are utilized in the synthesis of polymeric materials to impart unique properties such as color stability and thermal resistance.

Photochemical Properties

The key photochemical property of **4'-Ethyl-4-dimethylaminoazobenzene** is its ability to undergo trans-cis photoisomerization. The trans isomer is generally more thermodynamically stable, while the cis isomer can be generated by irradiation with UV light. The reverse cis-trans isomerization can be induced by irradiation with visible light or through thermal relaxation. This reversible process allows for the remote control of molecular geometry and, consequently, the properties of systems incorporating this molecule.

The photoisomerization from the trans to the cis form can be solvent-dependent. For similar molecules, this process may not occur efficiently in polar solvents like water and ethanol. The reverse cis-trans isomerization can occur not only photochemically but also via thermal relaxation.

Quantitative Data

The following table summarizes typical photochemical and physical properties for a closely related compound, 4-dimethylaminoazobenzene (DMAz), which can be used as a reference for studies involving **4'-Ethyl-4-dimethylaminoazobenzene**.

Property	Value	Conditions	Reference
Molecular Formula	C ₁₄ H ₁₅ N ₃	-	
Molecular Weight	225.3 g/mol	-	
Melting Point	112-116 °C	-	
Appearance	Yellow powder	-	
trans to cis			
Isomerization	~365-370 nm	Ethyl acetate	
Wavelength			
cis to trans			
Isomerization	~430 nm	Ethyl acetate	
Wavelength			
Thermal cis-trans			
Isomerization	49.2 kJ/mol	Ethyl acetate	
Activation Energy			

Experimental Protocols

Protocol 1: Determination of Photoisomerization

Kinetics using UV-Vis Spectroscopy

This protocol outlines a general method for studying the photoisomerization kinetics of **4'-Ethyl-4-dimethylaminoazobenzene** in solution.

Materials:

- **4'-Ethyl-4-dimethylaminoazobenzene**
- Spectroscopic grade solvent (e.g., hexane, ethyl acetate)
- UV-Vis spectrophotometer
- Light source for irradiation (e.g., UV lamp with a filter for ~365 nm, visible light lamp with a filter for >430 nm)
- Quartz cuvettes
- Stirring apparatus

Procedure:

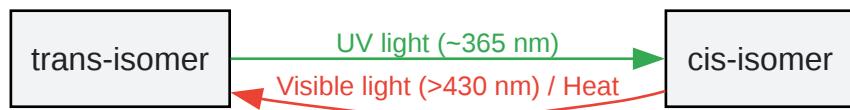
- Sample Preparation:
 - Prepare a stock solution of **4'-Ethyl-4-dimethylaminoazobenzene** of known concentration in the chosen solvent.
 - Dilute the stock solution to an appropriate concentration for UV-Vis analysis (typically resulting in an absorbance maximum between 0.5 and 1.0).
- trans to cis Isomerization:
 - Record the initial UV-Vis absorption spectrum of the solution, which will primarily be the trans isomer.

- Irradiate the solution in the cuvette with UV light (e.g., 365 nm) while stirring.
- At regular time intervals, stop the irradiation and record the UV-Vis spectrum.
- Continue this process until no further significant changes in the spectrum are observed, indicating that the photostationary state has been reached.
- cis to trans Isomerization (Photochemical):
 - Using the solution from the previous step (enriched in the cis isomer), irradiate it with visible light (e.g., >430 nm).
 - Record the UV-Vis spectrum at regular time intervals until the original spectrum of the trans isomer is restored.
- cis to trans Isomerization (Thermal):
 - Prepare the cis-enriched solution as described in step 2.
 - Place the cuvette in a temperature-controlled holder within the spectrophotometer.
 - Monitor the change in absorbance at the wavelength corresponding to the maximum absorbance of the cis or trans isomer over time.
 - Repeat this measurement at different temperatures to determine the activation energy of thermal back-isomerization.

Data Analysis:

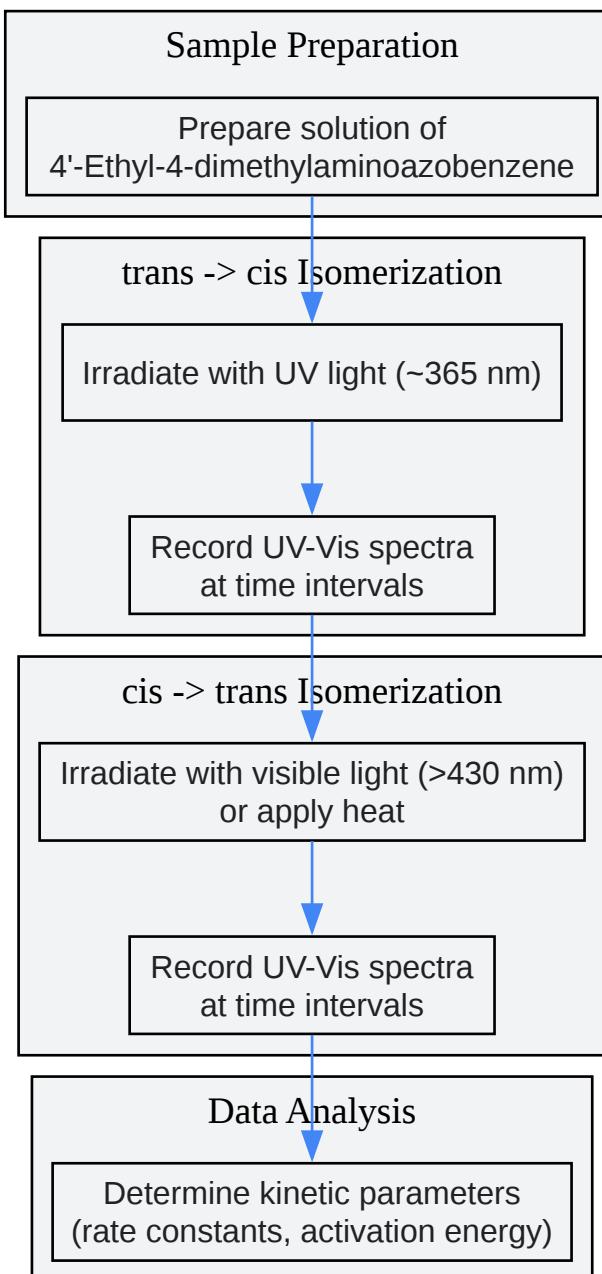
- Plot the absorbance at the maximum wavelength of the trans isomer as a function of irradiation time to determine the kinetics of the trans to cis isomerization.
- Similarly, plot the absorbance change to determine the kinetics of the photochemical and thermal cis to trans isomerization.
- The rate constants can be determined by fitting the kinetic data to appropriate models (e.g., first-order kinetics).

Diagrams



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Caption: Reversible photoisomerization of **4'-Ethyl-4-dimethylaminoazobenzene**.



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Caption: Experimental workflow for studying photoisomerization kinetics.

Potential Applications

The photoswitchable nature of **4'-Ethyl-4-dimethylaminoazobenzene** opens up a range of potential applications in research and development:

- Molecular Switches and Motors: The reversible isomerization can be used to control molecular motion and function, forming the basis for light-driven molecular machines.
- Photoswitchable Materials: Incorporation of this molecule into polymers and other materials can lead to the development of smart materials with light-tunable properties, such as shape-memory polymers and photo-responsive gels.
- Drug Delivery and Photodynamic Therapy: Azobenzene derivatives can be incorporated into drug delivery systems to enable light-triggered release of therapeutic agents at a specific site. They can also act as photosensitizers in photodynamic therapy.
- Dyes and Pigments: This compound and its analogs are used in the production of azo dyes for various applications due to their vibrant colors and stability.

Safety and Handling

4-Dimethylaminoazobenzene and its derivatives should be handled with care as they may be carcinogenic. It is recommended to work in a well-ventilated fume hood and use appropriate personal protective equipment (PPE), including gloves and safety glasses. Exposure can cause skin irritation. Consult the material safety data sheet (MSDS) for detailed safety information.

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